

2-octyl acrylate CAS number and molecular structure

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Compound of Interest

Compound Name: 2-OCTYL ACRYLATE

Cat. No.: B1582642

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2-Octyl Acrylate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **2-octyl acrylate**, a versatile acrylic monomer. This document details its chemical identity, physicochemical properties, synthesis, polymerization, and applications, with a focus on information relevant to scientific research and development.

Core Chemical Identity

CAS Number: 42928-85-8[1][2][3][4][5]

Molecular Structure:

2-Octyl acrylate, also known as 1-methylheptyl acrylate, consists of an eight-carbon branched alkyl chain (an octyl group attached at the second carbon) ester-linked to an acrylate functional group.[2][3][4]

- Molecular Formula: $C_{11}H_{20}O_2$ [1][3][4]
- Molecular Weight: 184.28 g/mol [1][2][3]

- Synonyms: 1-Methylheptyl acrylate, 2-Propenoic acid, 1-methylheptyl ester, octan-2-yl prop-2-enoate[4]

Physicochemical and Quantitative Data

The properties of **2-octyl acrylate** make it suitable for a wide range of applications, including as a hydrophobic and flexible component in polymers.

Property	Value	Source
Appearance	Clear, colorless liquid	[6]
Odor	Ester-like	[6]
Density	0.8754 g/cm ³ at 20 °C	[1]
Boiling Point	227.7 °C at 760 mmHg	[4]
79 °C at 5.4 Torr	[1]	
Flash Point	74.7 °C	[4]
Water Solubility	13.35 mg/L at 20.12 °C	[1]
Refractive Index	1.434	[4]
Vapor Pressure	0.0765 mmHg at 25 °C	[4]
Glass Transition Temperature (T _g) of Polymer	< -65 °C	[2]

Experimental Protocols

Synthesis of 2-Octyl Acrylate

Two primary industrial methods for the synthesis of **2-octyl acrylate** are direct esterification and transesterification. A significant portion of commercially available **2-octyl acrylate** is derived from bio-based sources, specifically from 2-octanol obtained from castor oil.[6][7][8]

1. Direct Esterification of 2-Octanol with Acrylic Acid

This method involves the reaction of 2-octanol with acrylic acid in the presence of an acid catalyst.

- Reactants: 2-octanol and acrylic acid, often in a molar ratio ranging from 10:1 to 1:10.[9]
- Catalyst: A sulfonic acid catalyst, which can be either heterogeneous (e.g., cation exchange resin) or homogeneous.[9][10]
- Reaction Conditions: The reaction is typically carried out at a temperature of 60°C to 130°C. [9] Water formed during the reaction is continuously removed to shift the equilibrium towards the product.[10]
- Purification: The process involves several purification steps, including the removal of the acid catalyst followed by distillation to obtain pure **2-octyl acrylate**. [10][11] A key challenge is to minimize the formation of octenes as byproducts during distillation.[11]

2. Transesterification of a Light Acrylate with 2-Octanol

This process involves the reaction of a light acrylate, such as ethyl acrylate, with 2-octanol.

- Reactants: A light alcohol acrylate (e.g., methyl, ethyl, or butyl acrylate) and 2-octanol.[12]
- Catalyst: An alkyl titanate catalyst, such as ethyl titanate or 2-octyl titanate, is used.[12]
- Reaction Conditions: The light alcohol generated during the reaction is continuously removed as an azeotropic mixture with the light acrylate.[12]
- Purification: The crude reaction mixture is purified using a two-column distillation process to separate the pure **2-octyl acrylate** from unreacted starting materials and the catalyst, which can be recycled.[12]

Polymerization of 2-Octyl Acrylate

2-Octyl acrylate can undergo free-radical polymerization to form homopolymers or be copolymerized with other monomers.

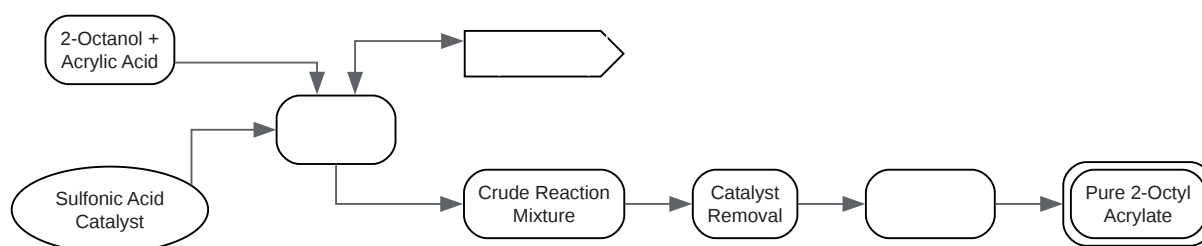
Emulsion Polymerization

This is a common method for producing acrylic dispersions.

- Monomers: **2-octyl acrylate**, optionally with other comonomers like isobornyl methacrylate. [\[13\]](#)
- Initiator: A water-soluble radical initiator.
- Surfactants: A combination of anionic and non-ionic surfactants is often used to stabilize the polymer particles in the aqueous phase. [\[13\]](#)
- Process: The polymerization can be carried out as a seeded semi-batch process where the monomers are fed into the reactor at a controlled rate. [\[7\]](#) This "starved-feed" condition helps to maintain high conversion and control the polymer composition. [\[7\]](#)
- Challenges: Due to the hydrophobicity of **2-octyl acrylate**, coagulum formation can be a challenge. Strategies to mitigate this include slower monomer feeding rates and the use of cyclodextrins. [\[13\]](#)

Visualized Workflows and Pathways

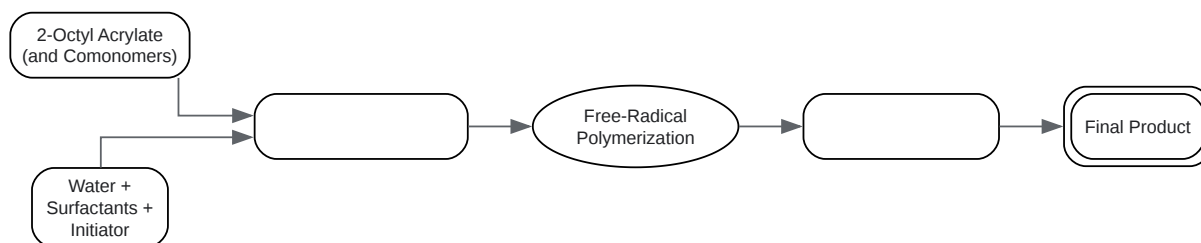
Synthesis of 2-Octyl Acrylate via Direct Esterification



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Caption: Direct Esterification Synthesis of **2-Octyl Acrylate**.

Emulsion Polymerization of 2-Octyl Acrylate



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Caption: Emulsion Polymerization of **2-Octyl Acrylate**.

Applications in Research and Development

While **2-octyl acrylate** is primarily an industrial monomer used in coatings, adhesives, and plastics, its unique properties lend it to potential applications in more specialized fields.^{[6][14]}

- **Biomedical Materials:** Its flexibility and hydrophobicity make it a candidate for use in soft tissue adhesives and as a component in drug-eluting membranes where controlled release of hydrophobic drugs is desired.^[14]
- **Sustainable Polymers:** The availability of bio-based **2-octyl acrylate** makes it an attractive monomer for developing more sustainable polymer products.^{[6][8]}
- **Advanced Coatings:** In coatings, it can improve properties such as scrub resistance and weatherability.^{[8][15]}

Safety and Handling

2-Octyl acrylate requires careful handling due to its potential health and safety hazards.

- **Hazards:** It is classified as a skin irritant and may cause an allergic skin reaction.^{[5][16]} It can also cause respiratory irritation.^{[5][16]}
- **Personal Protective Equipment (PPE):** Wear protective gloves, eye protection, and face protection when handling this chemical.^{[3][4]}

- Storage: Store in a cool, dry, well-ventilated place away from heat, sparks, and open flames. [4] The presence of an inhibitor is necessary to prevent spontaneous polymerization, which can be violent if the material is overheated.[3]
- Spills: In case of a spill, contain the material and absorb it with a suitable inert material.[5] Ensure adequate ventilation and prevent it from entering drains.[16]

Analytical Methods

Several analytical techniques can be used for the detection and quantification of **2-octyl acrylate**.

- Chromatography: High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are commonly used for the separation and quantitative analysis of **2-octyl acrylate**, particularly in the context of residual monomer analysis in polymers or food contact materials.[17][18]
- Spectroscopy: Infrared (IR) spectroscopy can be used for qualitative analysis.[18] Nuclear Magnetic Resonance (NMR) spectroscopy (^1H NMR and ^{13}C NMR) and Mass Spectrometry (MS) are employed for structural elucidation and identification.[18][19]

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